

Identifying Protein Targets of Sophocarpine Monohydrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sophocarpine monohydrate

Cat. No.: B15614845

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Abstract

Sophocarpine, a quinolizidine alkaloid derived from the medicinal plant *Sophora alopecuroides*, has demonstrated significant therapeutic potential, exhibiting anti-inflammatory, anti-cancer, and antiviral properties. A comprehensive understanding of its molecular mechanisms of action is crucial for its development as a therapeutic agent. This technical guide provides an in-depth overview of the known signaling pathways modulated by sophocarpine and presents a detailed compendium of experimental protocols for the identification and validation of its direct protein targets. This document is intended to serve as a valuable resource for researchers investigating the pharmacological profile of sophocarpine and other natural products.

Introduction

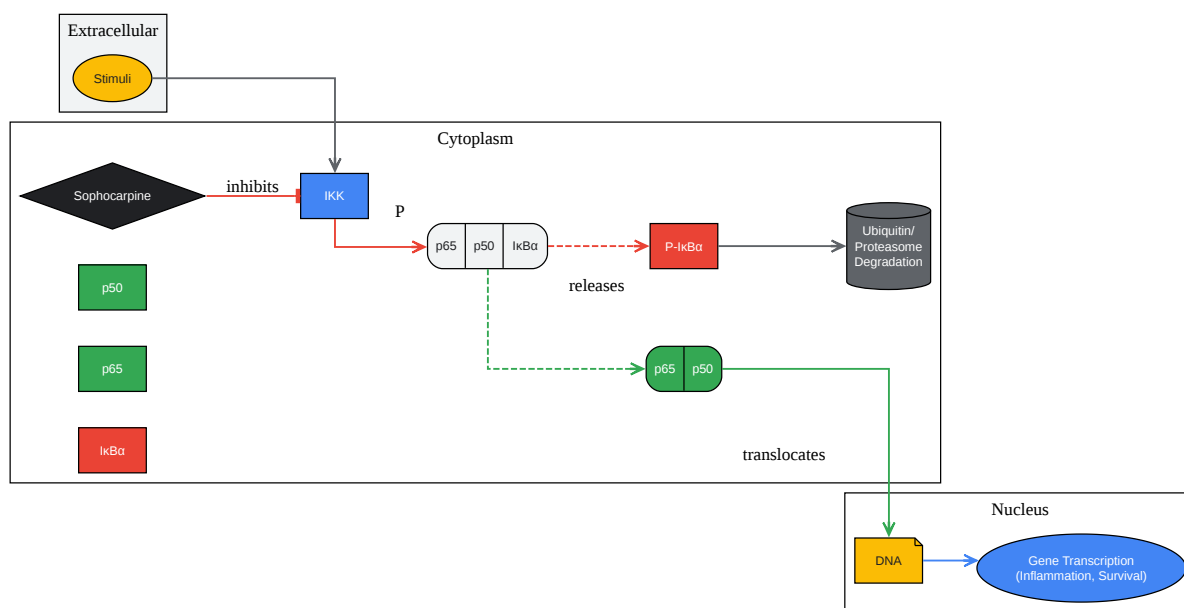
Sophocarpine monohydrate is a natural compound with a growing body of research highlighting its diverse pharmacological activities. Its efficacy in preclinical models of cancer, inflammation, and viral infections is largely attributed to its ability to modulate key cellular signaling pathways. This guide will first summarize the current knowledge of these pathways and then provide detailed methodologies for the deconvolution of its direct molecular targets, a critical step in advancing its therapeutic development.

Known Signaling Pathways Modulated by Sophocarpine

Sophocarpine has been shown to exert its biological effects by interfering with several critical signaling cascades, primarily the NF- κ B, MAPK, and PI3K/AKT pathways.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation and cell survival. Sophocarpine has been observed to inhibit the activation of NF- κ B. This is achieved, at least in part, by preventing the phosphorylation of the p65 subunit, a key event in the canonical NF- κ B activation cascade. Inhibition of p65 phosphorylation prevents its translocation to the nucleus, thereby blocking the transcription of pro-inflammatory and pro-survival genes.



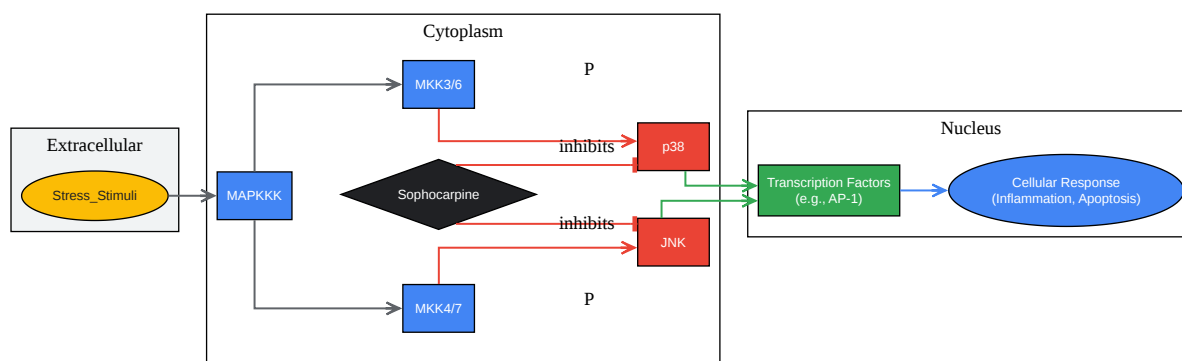
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Figure 1: Sophocarpine's inhibition of the NF-κB signaling pathway.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is crucial for regulating cellular processes such as proliferation, differentiation, and apoptosis. Sophocarpine has been shown to modulate this pathway by inhibiting the phosphorylation of p38 MAPK and c-Jun N-terminal

kinase (JNK), while having little effect on Extracellular signal-regulated kinase (ERK). By downregulating the p38 and JNK signaling cascades, sophocarpine can attenuate inflammatory responses and induce apoptosis in cancer cells.

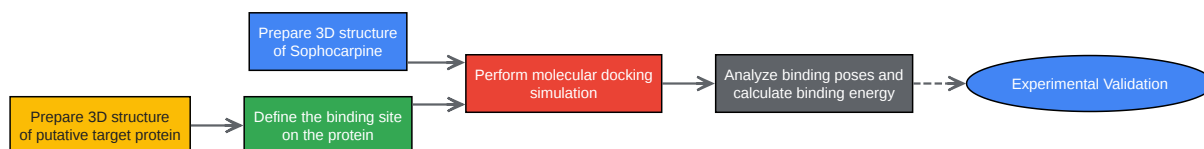
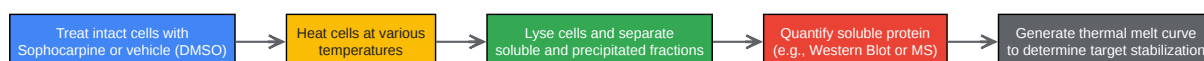
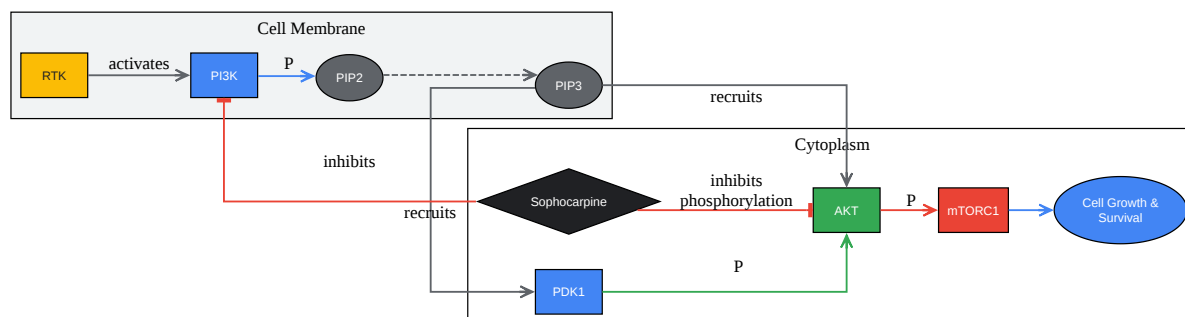


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Figure 2: Sophocarpine's modulation of the MAPK signaling pathway.

PI3K/AKT Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/AKT pathway is a critical regulator of cell proliferation, survival, and metabolism. In several cancer models, sophocarpine has been found to inhibit this pathway by downregulating the phosphorylation of both AKT and the mammalian target of rapamycin (mTOR), a key downstream effector of AKT. This inhibitory action contributes to the anti-proliferative and pro-apoptotic effects of sophocarpine.



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